

Application Notes and Protocols: 1-Mesitylguanidine for Carbon Dioxide Capture

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Guanidine-based compounds have emerged as a promising class of molecules for carbon dioxide (CO₂) capture due to their strong basicity and ability to form stable carbamate or bicarbonate salts upon reaction with CO₂. **1-Mesitylguanidine**, with its bulky mesityl group, presents interesting steric and electronic properties that could influence its CO₂ capture performance, including capacity, kinetics, and regeneration energy. These application notes provide an overview of the potential use of **1-Mesitylguanidine** for CO₂ capture and outline generalized protocols for its synthesis and evaluation.

Note: The following protocols are based on general procedures for guanidine synthesis and CO₂ capture analysis. Specific parameters for **1-Mesitylguanidine** may require optimization.

Physicochemical Properties

A summary of the known physicochemical properties of **1-Mesitylguanidine** is provided below.



Property	Value	Reference
Molecular Formula	C10H15N3	[1]
Molecular Weight	177.25 g/mol	[1]
Melting Point	Not available	[1]
Boiling Point	Not available	[1]
Density	Not available	[1]

Experimental Protocols Protocol 1: Synthesis of 1-Mesitylguanidine

This protocol describes a general method for the synthesis of guanidines from amines via nitroguanidines.

Materials:

- Mesitylamine (2,4,6-trimethylaniline)
- 3,5-Dimethyl-N-nitro-1H-pyrazole-1-carboxamidine (DMNPC) or other suitable guanidinylating agent
- Solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Catalyst for hydrogenolysis (e.g., Palladium on carbon)
- Hydrogen source
- Reagents for purification (e.g., silica gel for chromatography, solvents for recrystallization)

Procedure:

- Guanidinylation:
 - Dissolve mesitylamine in an appropriate solvent.



- Add the guanidinylating agent (e.g., DMNPC) to the solution.
- Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete (monitor by TLC or LC-MS).
- Upon completion, remove the solvent under reduced pressure.
- Purify the resulting nitroguanidine intermediate by column chromatography or recrystallization.
- Reduction of the Nitroguanidine:
 - Dissolve the purified nitroguanidine intermediate in a suitable solvent.
 - Add the hydrogenolysis catalyst (e.g., 10% Pd/C).
 - Subject the mixture to a hydrogen atmosphere (e.g., using a balloon or a Parr hydrogenator).
 - Stir vigorously until the reduction is complete (monitor by TLC or LC-MS).
 - Filter off the catalyst and concentrate the filtrate to obtain 1-Mesitylguanidine.
 - Further purification can be achieved by recrystallization or salt formation.

Protocol 2: Evaluation of CO₂ Absorption Capacity

This protocol outlines a method to determine the CO₂ absorption capacity of **1-Mesitylguanidine**.

Materials:

- 1-Mesitylguanidine
- Solvent (e.g., an organic solvent like DMSO, or an aqueous solution)
- Pure CO₂ gas
- Gas flow meters



- A reaction vessel (e.g., a gas-washing bottle or a stirred reactor)
- Analytical balance

Procedure:

- Prepare a solution of **1-Mesitylguanidine** of a known concentration in the chosen solvent.
- Accurately weigh the initial mass of the solution.
- Bubble a stream of pure CO₂ gas through the solution at a controlled flow rate and temperature.
- Monitor the change in mass of the solution over time until it becomes constant, indicating saturation with CO₂.
- The CO₂ absorption capacity can be calculated as the moles of CO₂ absorbed per mole of 1-Mesitylguanidine.

Protocol 3: Regeneration Studies

This protocol describes a general procedure to assess the regeneration of the CO₂-saturated **1-Mesitylguanidine** solution.

Materials:

- CO₂-saturated **1-Mesitylguanidine** solution
- Heating and stirring apparatus
- Inert gas (e.g., Nitrogen or Argon)
- Condenser

Procedure:

- Heat the CO₂-saturated solution to a specific temperature (e.g., 60-120 °C) with stirring.
- Simultaneously, bubble an inert gas through the solution to facilitate the release of CO2.



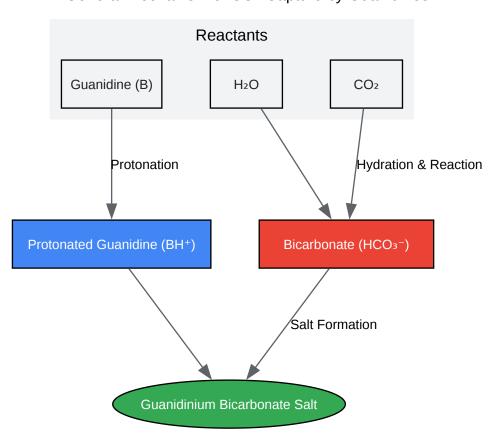
- The released CO₂ can be quantified using a gas analyzer or by trapping it and measuring the mass change.
- The regeneration efficiency is the percentage of the initially absorbed CO₂ that is released during this process.
- The cyclic capacity can be determined by performing multiple absorption-desorption cycles.

Visualizations

Logical Relationship of Guanidine-Based CO2 Capture

The following diagram illustrates the general mechanism of CO₂ capture by guanidine compounds, which proceeds through the formation of a bicarbonate salt.

General Mechanism of CO2 Capture by Guanidines



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Caption: General mechanism of CO2 capture by guanidines.



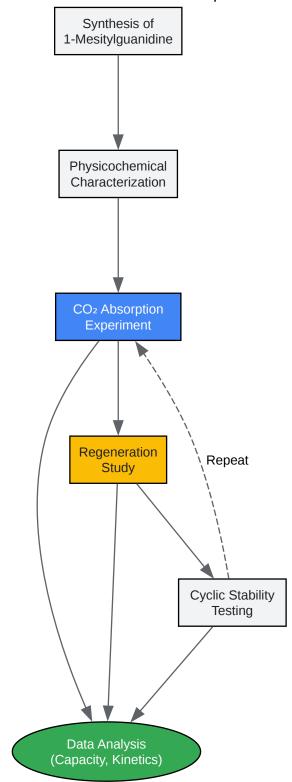


Experimental Workflow for CO2 Capture Evaluation

This diagram outlines the typical experimental workflow for assessing the performance of a CO_2 capture agent.



Experimental Workflow for CO2 Capture Evaluation



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Caption: Workflow for evaluating CO2 capture performance.



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References

- 1. chemsynthesis.com [chemsynthesis.com]
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